

An In-depth Technical Guide to Hexamethyldistannane

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Compound of Interest

Compound Name: **Hexamethyldistannane**

Cat. No.: **B1337061**

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This guide provides a comprehensive overview of **Hexamethyldistannane**, a pivotal organotin compound in modern chemical synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and materials science. This document outlines its chemical identity, physical properties, and key applications, with a focus on its role in palladium-catalyzed cross-coupling reactions.

Chemical Identity and Synonyms

Hexamethyldistannane is an organometallic compound with the chemical formula $(CH_3)_3SnSn(CH_3)_3$.^[1] It is a key reagent in synthetic organic chemistry, primarily utilized for the introduction of trimethylstannyl groups into molecules.

CAS Number: 661-69-8^{[1][2][3]}

Synonyms:

- Hexamethylditin^{[1][2]}
- Distannane, hexamethyl-[^{2][3]}
- Trimethyltin dimer^[2]
- Bis(trimethyltin)^[4]
- 1,1,1,2,2,2-Hexamethyldistannane^{[3][4]}

Physicochemical Properties

Hexamethyldistannane is a colorless liquid or low-melting solid that is sensitive to air and moisture.[2][3] Proper handling in an inert atmosphere is crucial for maintaining its integrity.

Property	Value
Molecular Formula	C ₆ H ₁₈ Sn ₂
Molecular Weight	327.63 g/mol [1][2][3]
Appearance	Colorless liquid to white solid[2]
Melting Point	23-24 °C[3]
Boiling Point	182 °C at 756 mmHg[2][3]
Density	1.58 g/mL at 20 °C[3]
Flash Point	142 °F[3]
Water Solubility	Not miscible or difficult to mix in water[3]

Applications in Organic Synthesis

Hexamethyldistannane is a versatile reagent with numerous applications in organic synthesis. Its primary utility lies in its role as a source of the trimethylstannyl group in various transition metal-catalyzed reactions.

Key Applications Include:

- **Stille Cross-Coupling Reactions:** It serves as a key precursor for the synthesis of organostannanes, which are subsequently used in palladium-catalyzed Stille couplings to form new carbon-carbon bonds.[5] This methodology is fundamental in the synthesis of complex organic molecules, including pharmaceuticals and agrochemicals.[3][5]
- **Synthesis of Aryl Tin Compounds:** **Hexamethyldistannane** is used to prepare aryl tin compounds, which are valuable intermediates for microwave-assisted Stille cross-coupling reactions and copper-mediated O-arylation of phenols.[2][3]

- Synthesis of Allyltrimethylstannanes: It reacts with a variety of allylic compounds in the presence of palladium complexes to produce allyltrimethylstannanes in high yields.[3][4]
- Direct Stannylation: It is employed in the palladium-catalyzed direct stannylation of halopyridines and bipyridines.[3][4]
- Addition Reactions: **Hexamethyldistannane** undergoes addition reactions to 1-alkynes in the presence of a palladium complex to yield (Z)-1,2-Bis(trimethylstannyl)-1-alkenes.[3][4]

Experimental Protocols

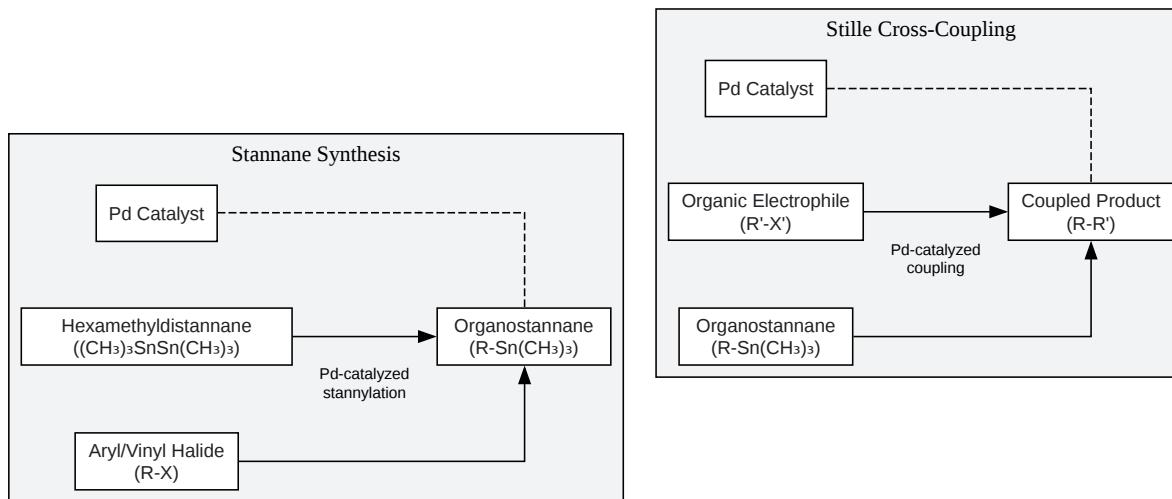
A representative experimental protocol for the synthesis of an organostannane using **Hexamethyldistannane** is the palladium-catalyzed stannylation of an aryl halide.

General Procedure for Palladium-Catalyzed Stannylation of Aryl Halides:

- Reaction Setup: A dry reaction flask is charged with the aryl halide, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), and a suitable solvent (e.g., toluene) under an inert atmosphere (e.g., argon or nitrogen).
- Reagent Addition: **Hexamethyldistannane** (typically 1.1 to 1.5 equivalents) is added to the reaction mixture via syringe.
- Reaction Conditions: The reaction mixture is heated to a specified temperature (often between 80-110 °C) and stirred for a period ranging from a few hours to overnight, depending on the reactivity of the aryl halide.
- Monitoring: The progress of the reaction is monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Workup: Upon completion, the reaction is cooled to room temperature. The mixture is then typically filtered to remove the catalyst, and the solvent is removed under reduced pressure.
- Purification: The resulting crude organostannane is purified by column chromatography on silica gel or by distillation to afford the pure product.

Visualizing a Synthetic Workflow

The following diagram illustrates a generalized workflow for the application of **Hexamethyldistannane** in a Stille cross-coupling reaction.



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Caption: Workflow for Stille coupling using **Hexamethyldistannane**.

Safety and Handling

Hexamethyldistannane is highly toxic and flammable.^[2] It is fatal if swallowed, in contact with skin, or if inhaled. It is also very toxic to aquatic life with long-lasting effects.^[4] Therefore, it must be handled with extreme caution in a well-ventilated fume hood using appropriate personal protective equipment, including gloves, goggles, and respiratory protection.^[2] It should be stored in a cool, dry place under an inert atmosphere.^[2]

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